

Technical Guide: Regulatory Status & Research Profile of 2-Methyltryptamine

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Compound of Interest

Compound Name: 2-(2-methyl-1H-indol-3-yl)ethanamine hydrochloride

CAS No.: 2826-95-1

Cat. No.: B1450958

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Executive Summary

Is 2-methyltryptamine a controlled substance? Yes, with high probability. While 2-methyltryptamine (2-Me-5HT) is not explicitly named in the Controlled Substances Act (CSA), it is chemically defined as a positional isomer of Alpha-methyltryptamine (AMT), a Schedule I hallucinogen. Under 21 CFR § 1300.01, positional isomers of Schedule I hallucinogens are treated as Schedule I substances.

Consequently, 2-methyltryptamine must be handled with the same regulatory rigor as heroin or LSD (Schedule I) within the United States. It requires a DEA research registration (Schedule I protocol), strict security controls, and precise inventory logging. It is not a "grey market" analogue; it is a controlled isomer.

Chemical & Pharmacological Profile

To understand the regulatory trap, one must first distinguish the molecule's structure from its function. 2-Me-5HT is pharmacologically distinct from its illegal isomer (AMT), yet structurally tethered to it.

Structural Comparison

Both compounds share the formula $C_{11}H_{14}N_2$ and the tryptamine core. The legal distinction lies in the migration of the methyl group.

- Alpha-methyltryptamine (AMT - Schedule I): The methyl group is attached to the alpha-carbon of the ethylamine side chain.
- 2-Methyltryptamine (2-Me-5HT): The methyl group is attached to the C2 position of the indole ring.

Pharmacological Divergence

Unlike AMT, which is a non-selective serotonin releaser and 5-HT_{2A} agonist (inducing psychedelic effects), 2-Me-5HT is a selective 5-HT₃ receptor agonist.

Feature	Alpha-methyltryptamine (AMT)	2-Methyltryptamine (2-Me-5HT)
Primary Target	5-HT _{2A} , MAT (Releaser)	5-HT ₃ Receptor (Ligand-gated ion channel)
Effect Profile	Hallucinogenic, Stimulant	Anxiogenic, Nociceptive modulation, Anti-amnesic
CSA Status	Schedule I (Explicit)	Schedule I (Positional Isomer)
Research Use	Psychotomimetic modeling	Serotonin receptor kinetics, GI motility studies

Regulatory Landscape: The "Positional Isomer" Trap[1]

Researchers often mistake 2-Me-5HT for a "controlled substance analogue" (which requires intent for human consumption to be illegal). However, the Isomer Rule overrides the Analogue Act.

The Legal Logic

The DEA defines "isomer" for Schedule I hallucinogens to include optical, geometric, and positional isomers.[1][2]

Definition (21 CFR § 1300.01): A positional isomer is any substance possessing the same molecular formula and core structure as a Schedule I hallucinogen, with the same functional groups attached at different positions.[3][4][5]

- Rule: Rearrangements of alkyl moieties (like a methyl group) between the ring and the side chain are permissible within this definition.
- Application: Moving the methyl from the
-carbon (AMT) to the C2-position (2-Me-5HT) constitutes a positional isomer.

Regulatory Decision Tree

The following logic flow illustrates why 2-Me-5HT falls under Schedule I controls.

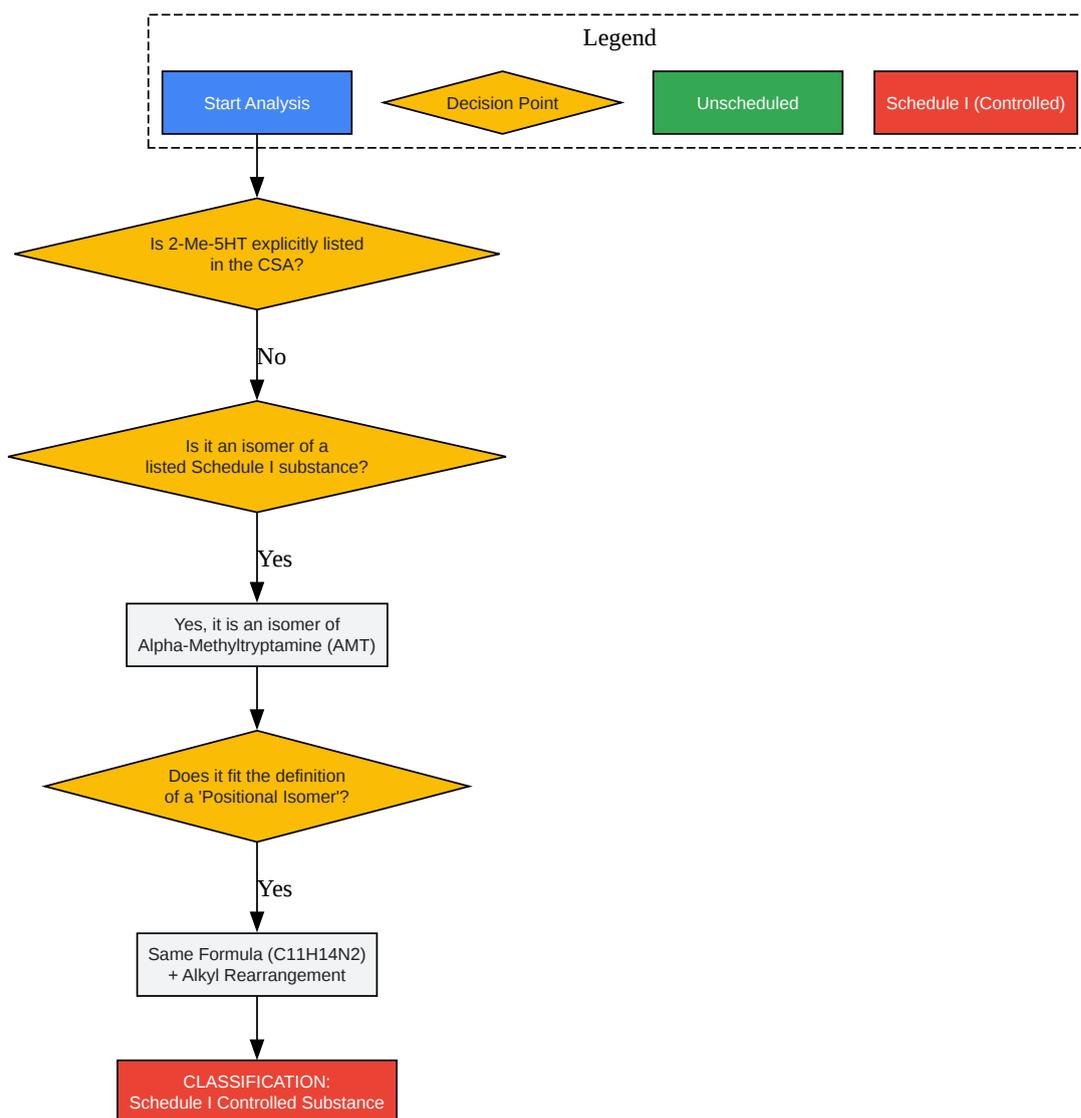


Figure 1: Regulatory logic path classifying 2-methyltryptamine as a Schedule I substance.

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Scientific Application: 5-HT₃ Receptor Signaling[9]

Despite the legal hurdles, 2-Me-5HT is a critical probe for studying the 5-HT₃ receptor, the only serotonin receptor that functions as a ligand-gated ion channel (LGIC) rather than a GPCR.

Mechanism of Action

Upon binding, 2-Me-5HT induces a conformational change in the pentameric 5-HT₃ complex, opening a cation-selective channel. This leads to rapid depolarization of the neuron.

Experimental Utility:

- Electrophysiology: Used to evoke rapid inward currents in patch-clamp studies of hippocampal interneurons.
- Desensitization Kinetics: 2-Me-5HT is often used to study the rapid desensitization rates of 5-HT₃ receptors compared to endogenous serotonin.



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Compliance & Handling Protocols

If you proceed with research, you must establish a self-validating compliance system. Failure to do so constitutes a federal felony.

Procurement & Storage

- Registration: You must hold a DEA Schedule I Researcher registration.
- Ordering: Use DEA Form 222. The vendor will require a copy of your license and an approved protocol.
- Storage: Must be stored in a UL-rated safe or steel cabinet (GSA Class 5 equivalent) bolted to the floor or wall.

- Access: Limited to authorized personnel listed on the DEA power of attorney for the lab.

Experimental Usage Log (Standard Operating Procedure)

Every milligram must be accounted for. Use a "zero-sum" logging method.

Date	User	Action	Initial Mass (mg)	Mass Used (mg)	Mass Disposed (mg)	Remaining (mg)	Witness
02/04/26	Dr. X	Solubilization	100.0	5.0	0.0	95.0	Lab Mgr
02/04/26	Dr. X	Aliquot Waste	95.0	0.0	0.5 (residue)	94.5	Lab Mgr

Safety Data

- CAS Number: 2731-06-8[6]
- Hazards: Toxic by ingestion and inhalation.
- PPE: Nitrile gloves, safety goggles, and fume hood are mandatory. Tryptamines can be bioactive in sub-milligram quantities; avoid aerosolization.

References

- Drug Enforcement Administration. (2006).[5] Definition of "Positional Isomer" as It Pertains to the Control of Schedule I Controlled Substances. Federal Register.[1] [Link](#)
- Code of Federal Regulations. (2024). 21 CFR § 1308.11 - Schedule I.[2][5] (Listing for Alpha-methyltryptamine).[2][7][8][9][10][11][12] [Link](#)
- Code of Federal Regulations. (2024). 21 CFR § 1300.01 - Definitions relating to controlled substances. (Definition of Isomer). [Link](#)

- Haddjeri, N., & Blier, P. (1995). Pre- and post-synaptic effects of the 5-HT₃ agonist 2-methyl-5-HT on the 5-HT system in the rat brain. *Synapse*. [Link](#)
- Barnes, N. M., et al. (2009). International Union of Basic and Clinical Pharmacology. LXXXIV: 5-HT₃ Receptor Recognition and Classification. *Pharmacological Reviews*. [Link](#)

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Sources

- 1. Eleventh Circuit Rules DEA's Definition of Positional Isomer Does Not Apply to Substances on Temporary Schedule, Vacates Possession Conviction | Criminal Legal News [criminallegalnews.org]
- 2. Federal Register :: Solicitation of Information on the Use of Tryptamine-Related Compounds [federalregister.gov]
- 3. Federal Register :: Definition of "Positional Isomer" as It Pertains to the Control of Schedule I Controlled Substances [federalregister.gov]
- 4. legal-resources.uslegalforms.com [legal-resources.uslegalforms.com]
- 5. govinfo.gov [govinfo.gov]
- 6. pharmaffiliates.com [pharmaffiliates.com]
- 7. chemistry.mdma.ch [chemistry.mdma.ch]
- 8. α -Methyltryptamine - Wikipedia [en.wikipedia.org]
- 9. d-lysergic acid diethylamide: Topics by Science.gov [science.gov]
- 10. lysergic acid amide: Topics by Science.gov [science.gov]
- 11. 5-MeO-2-TMT - Wikipedia [en.wikipedia.org]
- 12. 5-Hydroxytryptamine Receptor Subtypes and their Modulators with Therapeutic Potentials - PMC [pmc.ncbi.nlm.nih.gov]
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